

strategies to control the exothermic reaction of quicklime with water

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Compound of Interest

Compound Name: Quicklime

Cat. No.: B073336

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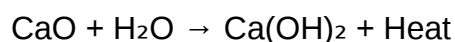
Technical Support Center: Controlling Quicklime-Water Reactions

Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals who utilize the slaking of **quicklime** (Calcium Oxide, CaO) and require precise control over its highly exothermic reaction with water. Below you will find troubleshooting guides and frequently asked questions to ensure safe and effective experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental reaction occurring when **quicklime** is mixed with water?

A1: The reaction, known as slaking or hydration, involves calcium oxide reacting with water to form calcium hydroxide (Ca(OH)₂). This is a highly exothermic process, releasing a significant amount of heat.^{[1][2][3]} The chemical equation is:



The reaction releases approximately 63.7 kJ/mole or 490 BTU per pound of high-reactive **quicklime**.^{[1][4]} This heat can be substantial enough to boil the water and, in uncontrolled conditions, cause violent spattering or ignite nearby combustible materials.^{[5][6]}

Q2: What primary factors influence the reactivity and heat generation of the slaking process?

A2: The reactivity is primarily governed by the properties of the **quicklime** and the conditions of the slaking process. Key factors include:

- **Quicklime Quality:** The manufacturing process of **quicklime**, specifically the calcination temperature and duration, significantly affects its reactivity. Over-burning or the presence of impurities can dramatically decrease reactivity.[7][8] Soft-burned, high-purity **quicklime** is generally more reactive.[1]
- **Particle Size:** Smaller **quicklime** particles have a larger surface area, leading to a faster reaction rate and a more rapid increase in temperature.[9][10][11]
- **Water-to-Lime Ratio:** This is a critical control parameter. Insufficient water can lead to temperature spikes and incomplete hydration, while excessive water can "drown" the reaction, resulting in coarse, less reactive hydrate particles.[1][12]
- **Temperature:** The slaking temperature itself is crucial. Higher temperatures, ideally close to the boiling point of water (without boiling over), produce finer hydrate particles with a greater surface area, enhancing the quality of the final product.[1][13]
- **Mixing/Agitation:** Proper agitation ensures uniform distribution of water and prevents localized overheating and agglomeration of particles.[9][14]

Q3: Can the chemical composition of the water affect the reaction?

A3: Yes, the chemistry of the slaking water can influence the hydration rate. The presence of chlorides in the water can increase the rate of hydration. Conversely, sulfates and magnesium ions can slow down the reaction and delay the slaking process.[7][8]

Troubleshooting Guide

| Issue / Observation | Potential Cause(s) | Recommended Actions & Solutions |
|--|--|--|
| Runaway Reaction: Temperature spikes uncontrollably, violent boiling and splattering occurs. | 1. Too Rapid Water Addition: Water was added too quickly for the volume of quicklime. 2. Inadequate Heat Dissipation: The reaction vessel cannot dissipate the generated heat effectively. 3. Highly Reactive Lime: Using a very fine, soft-burned quicklime without adjusting other parameters. | 1. Control Water Addition: Add water slowly and incrementally, monitoring the temperature continuously. For larger scales, use a controlled drip or spray system. 2. Improve Heat Sinking: Use a larger water-to-lime ratio (e.g., 4:1) to act as a heat sink. ^[13] Conduct the reaction in a vessel with a high surface area or use a cooling bath (e.g., ice-water bath) around the reactor. 3. Characterize Lime: Perform a small-scale reactivity test on any new batch of quicklime to understand its characteristics before scaling up. |
| Incomplete Reaction or "Drowning": The reaction starts but then stops, leaving unreacted quicklime and producing coarse particles. | 1. Excessive Water: Too much water was added at the beginning, especially cold water, which absorbs heat too quickly. ^[15] 2. Poor Mixing: Water is not reaching all the quicklime particles, leading to localized "drowning" while other parts remain unreacted. ^[9] | 1. Optimize Water Ratio: Start with a lower water-to-lime ratio to initiate the reaction and allow the temperature to rise. Add more water gradually once the reaction is proceeding steadily. Practical slaking temperatures are often maintained between 170°F and 185°F (77°C and 85°C). ^[1] 2. Ensure Agitation: Use continuous, vigorous stirring to ensure all particles are wetted uniformly. |
| Low Reactivity / Slow Slaking: The reaction is sluggish and | 1. Poor Quality Lime: The quicklime may be "hard- | 1. Source High-Quality Lime: Use quicklime with a high |

does not generate the expected temperature rise.

burned," "over-burned," or contain significant impurities.

[7][8] 2. Air Slaking: The quicklime has been exposed to atmospheric moisture and CO_2 over time, converting it to less reactive $\text{Ca}(\text{OH})_2$ and CaCO_3 .

[1] 3. Low Water Temperature: Starting with very cold water can delay the onset of the reaction.[13]

purity and specified reactivity.

Check the manufacturing date and storage conditions. 2.

Proper Storage: Store quicklime in airtight, moisture-proof containers to prevent air slaking. 3. Use Tempered

Water: Starting with warm water can help initiate the reaction more quickly, reducing the total slaking time.[13]

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the **quicklime** slaking reaction.

| Parameter | Value / Range | Significance | Source(s) |
|-----------------------|-------------------------------------|---|-----------|
| Heat of Reaction | ~490 BTU/lb (for high-reactive CaO) | Represents the total energy that must be managed. | [1] |
| Stoichiometric Water | 0.32 lbs water per 1.0 lb CaO | The minimum amount of water for the chemical reaction. Practical applications use much more. | [1][12] |
| Practical Water Ratio | 2.5:1 to 6:1 (Water:Lime by weight) | Excess water acts as a heat sink and determines the final slurry consistency. A common target is 4:1. | [1][13] |
| Optimal Slaking Temp. | 170°F - 195°F (77°C - 91°C) | Balances reaction speed and safety, while producing high-quality, fine-particle hydrated lime. | [1][13] |
| Effect of Impurities | Sulfates, Magnesium | Decrease hydration rate and delay the slaking process. | [7][8] |
| Effect of Additives | Chlorides | Increase the rate of hydration. | [7][8] |

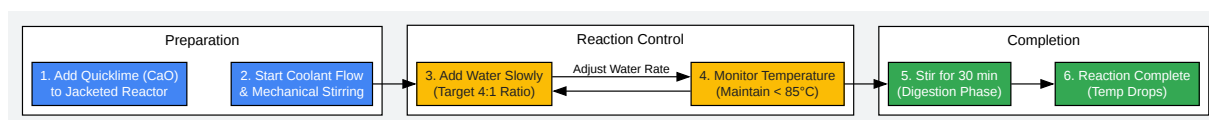
Experimental Protocols & Visualizations

Protocol 1: Controlled Slaking for Slurry Production

This protocol details a lab-scale procedure for producing a controlled, reactive calcium hydroxide slurry.

Methodology:

- **Preparation:** Place a known quantity of **quicklime** (e.g., 50g, particle size < 100 μm) into a jacketed glass reactor equipped with a mechanical stirrer and a temperature probe.
- **Setup:** Begin circulation of a coolant (e.g., water at 20°C) through the reactor jacket. Set the stirrer to a moderate speed (e.g., 250 RPM) to create a vortex.
- **Water Addition:** Slowly add a 4:1 ratio of deionized water (200 mL) to the **quicklime** using a dropping funnel or peristaltic pump over a period of 15-20 minutes.
- **Temperature Monitoring:** Continuously monitor the slurry temperature. Adjust the water addition rate or coolant flow to maintain the temperature below 85°C.
- **Digestion:** After all water has been added, allow the mixture to stir for an additional 30 minutes to ensure the reaction goes to completion. This is the "digestion" phase.
- **Completion:** The reaction is considered complete when the temperature of the slurry begins to steadily decrease towards the jacket temperature.

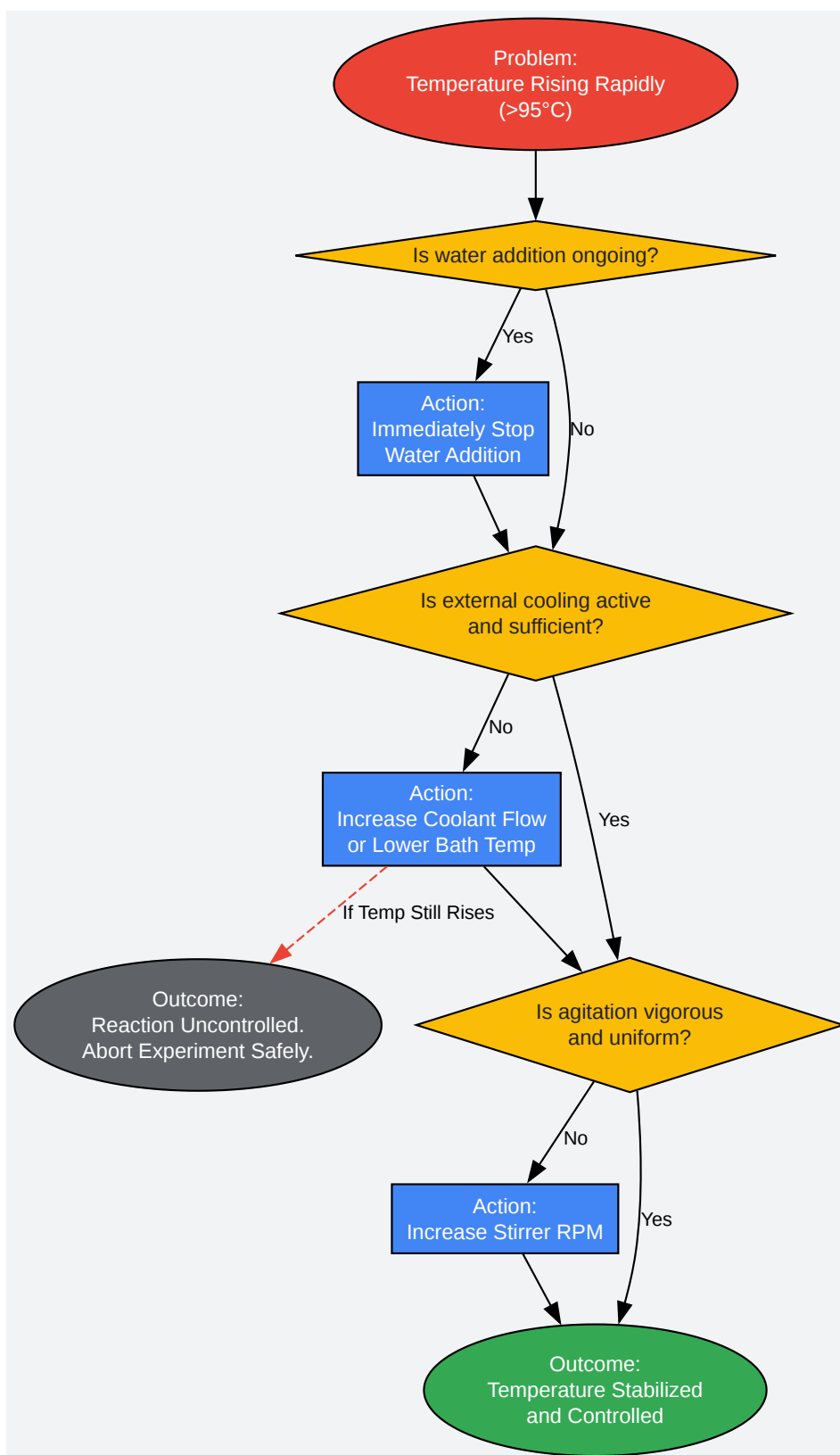


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Caption: Workflow for a controlled laboratory-scale lime slaking experiment.

Troubleshooting Logic Diagram

This diagram provides a logical path to diagnose and correct an uncontrolled exothermic reaction.



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Caption: Decision tree for troubleshooting a runaway slaking reaction.

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